

Essential Safety and Operational Guide for Handling Benzyl 2-Aminopropanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *benzyl 2-aminopropanoate*

Cat. No.: *B8808450*

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This guide provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **benzyl 2-aminopropanoate**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment for researchers, scientists, and drug development professionals.

Hazard Summary: **Benzyl 2-aminopropanoate**, particularly in its hydrochloride salt form, is classified as an irritant.^{[1][2]} It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} One form is also considered harmful if swallowed.^[2] Therefore, handling this compound requires strict adherence to safety protocols to minimize exposure.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **benzyl 2-aminopropanoate** to prevent skin and eye contact, and inhalation.

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Chemical safety goggles that meet ANSI Z.87.1 standards. A face shield should be worn over goggles if there is a risk of splashing.	To protect eyes from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Double-gloving is recommended for extended handling.	To prevent skin contact with the chemical.
Body Protection	A long-sleeved laboratory coat, fully buttoned. A chemical-resistant apron is advised for operations with a higher risk of splashing. ^[3]	To protect skin and clothing from spills.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid dust and aerosol formation. ^{[3][4]} If a fume hood is not available, a NIOSH-approved respirator may be necessary.	To prevent inhalation of dust or aerosols.
Footwear	Closed-toe and closed-heel shoes.	To protect feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Protocol

Proper handling from receipt to disposal is crucial for safety and maintaining the integrity of the compound.

1. Storage and Preparation:

- Upon receipt, store **benzyl 2-aminopropanoate** in a tightly sealed container in a cool, dry, and dark place.^[3] Some suppliers recommend storage in a freezer under -20°C in an inert

atmosphere.[5][6]

- Before use, allow the container to equilibrate to room temperature to prevent moisture condensation.
- All weighing and solution preparation should be performed within a certified chemical fume hood.[3]

2. Handling and Use:

- Avoid the formation of dust and aerosols.[4]
- Ensure adequate ventilation at all times.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Wash hands thoroughly after handling.[4]

3. Spill and Exposure Procedures:

- Spill: In case of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material. Sweep up the material and place it in a sealed, suitable container for hazardous waste disposal.[4] Do not let the product enter drains.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water and remove contaminated clothing.[3]
- Eye Contact: Flush the eyes with plenty of water for at least 15 minutes.[7] Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration. [3]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[7]

Disposal Plan

Proper disposal of **benzyl 2-aminopropanoate** and any associated waste is essential to prevent environmental contamination and comply with regulations.

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in a properly labeled and sealed container. [3]
Contaminated Materials	Any materials that have come into contact with the chemical, such as gloves, absorbent pads, and pipette tips, should be disposed of in a designated hazardous waste container. [3]
Solutions	Aqueous and organic solutions containing benzyl 2-aminopropanoate should be collected in separate, appropriate hazardous waste containers.

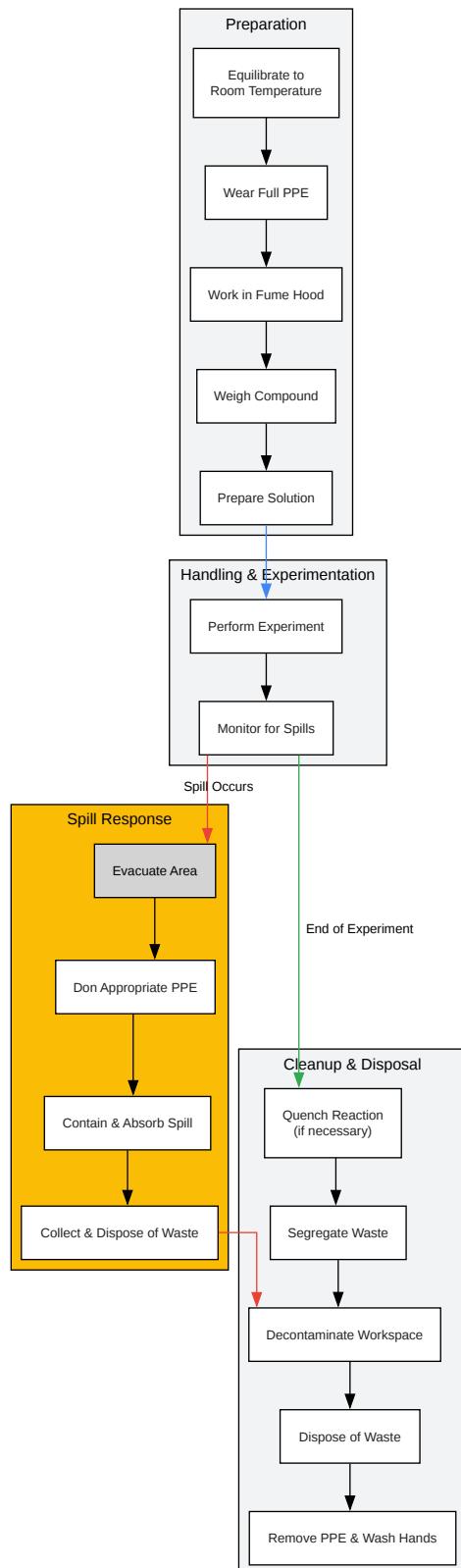
Quantitative Data

The following table summarizes key quantitative data for **benzyl 2-aminopropanoate** hydrochloride.

Property	Value
Molecular Formula	C10H14CINO2 [1] [5]
Molecular Weight	215.67 g/mol [1] [2]
Appearance	White to off-white crystalline powder [5]
Solubility	Soluble in DMSO, Methanol, Water [5]
Vapor Pressure	0.0154 mmHg at 25°C [5]

Experimental Workflow

The following diagram illustrates a safe handling workflow for **benzyl 2-aminopropanoate** in a laboratory setting.



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Caption: Safe handling workflow for **benzyl 2-aminopropanoate**.

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